

Essential Safety and Operational Guide for Handling Combivent Respimat

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Combivent Respimat*

CAS No.: *1031840-23-9*

Cat. No.: *B1264432*

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This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **Combivent Respimat** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this pharmaceutical product.

Product Information and Hazards

Combivent Respimat is a combination of ipratropium bromide and albuterol sulfate, delivered as a slow-moving mist.[1] The active ingredients are ipratropium bromide (an anticholinergic) and albuterol sulfate (a beta2-adrenergic agonist).[2]

Hazard Identification:

The Safety Data Sheet (SDS) for **Combivent Respimat** indicates the following potential hazards:

- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[3]

- Hypersensitivity Reactions: Allergic reactions, including skin rash, angioedema, and anaphylaxis, may occur.[4][5]
- Cardiovascular Effects: Can produce a clinically significant cardiovascular effect in some patients, such as changes in pulse rate and blood pressure.[6]
- Ocular Effects: May increase intraocular pressure and could worsen narrow-angle glaucoma. Avoid spraying into the eyes.[2][7]
- Paradoxical Bronchospasm: Can cause a life-threatening narrowing of the airways.[7]

Personal Protective Equipment (PPE)

When handling **Combivent Respimat** in a laboratory setting, the following personal protective equipment is recommended to minimize exposure.[3][8]

PPE Item	Specification	Rationale
Gloves	Nitrile or other suitable chemical-resistant gloves.	To prevent skin contact with the solution.[8]
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from accidental sprays which can cause irritation and other ocular effects.[2][8]
Lab Coat	Standard laboratory coat.	To protect skin and personal clothing from contamination.[8]

Handling and Operational Procedures

Adherence to proper handling procedures is critical for safety and to maintain the integrity of the product.

General Handling:

- Work in a well-ventilated area to minimize inhalation exposure.[3]
- Avoid contact with skin, eyes, and clothing.[9]

- Do not eat, drink, or smoke in the handling area.[8]
- Wash hands thoroughly after handling the material.[9]

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Assemble all necessary materials, including the **Combivent Respimat** inhaler, testing apparatus, and waste containers.
 - Don the appropriate PPE as specified in the table above.
- Priming the Inhaler (for new units):
 - Before first use, the inhaler must be primed to ensure proper dosing.[10]
 - Hold the inhaler upright with the cap closed.
 - Twist the clear base in the direction of the arrows on the label until it clicks.
 - Flip the cap open.
 - Point the inhaler towards the ground and away from yourself and others.
 - Press the dose-release button.
 - Repeat the twist, open, and press sequence until a mist is visible.
 - Repeat three more times to ensure the inhaler is fully primed.[10]
- Dose Actuation for Research:
 - For sample collection or experimental administration, actuate the dose as required by the protocol.
 - Be mindful of the direction of the mist to avoid unintentional inhalation or contact.

First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately.[3][9]

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If adverse symptoms occur, seek medical attention.[9][11]
Skin Contact	Remove contaminated clothing and wash the affected area immediately with plenty of soap and water.[9][11]
Eye Contact	Immediately flush the eyes with large amounts of cool water for at least 15 minutes. Seek medical attention.[9][11]
Ingestion	If the person is conscious, rinse their mouth with water. Do not induce vomiting. Seek medical attention.[9]

Disposal Plan

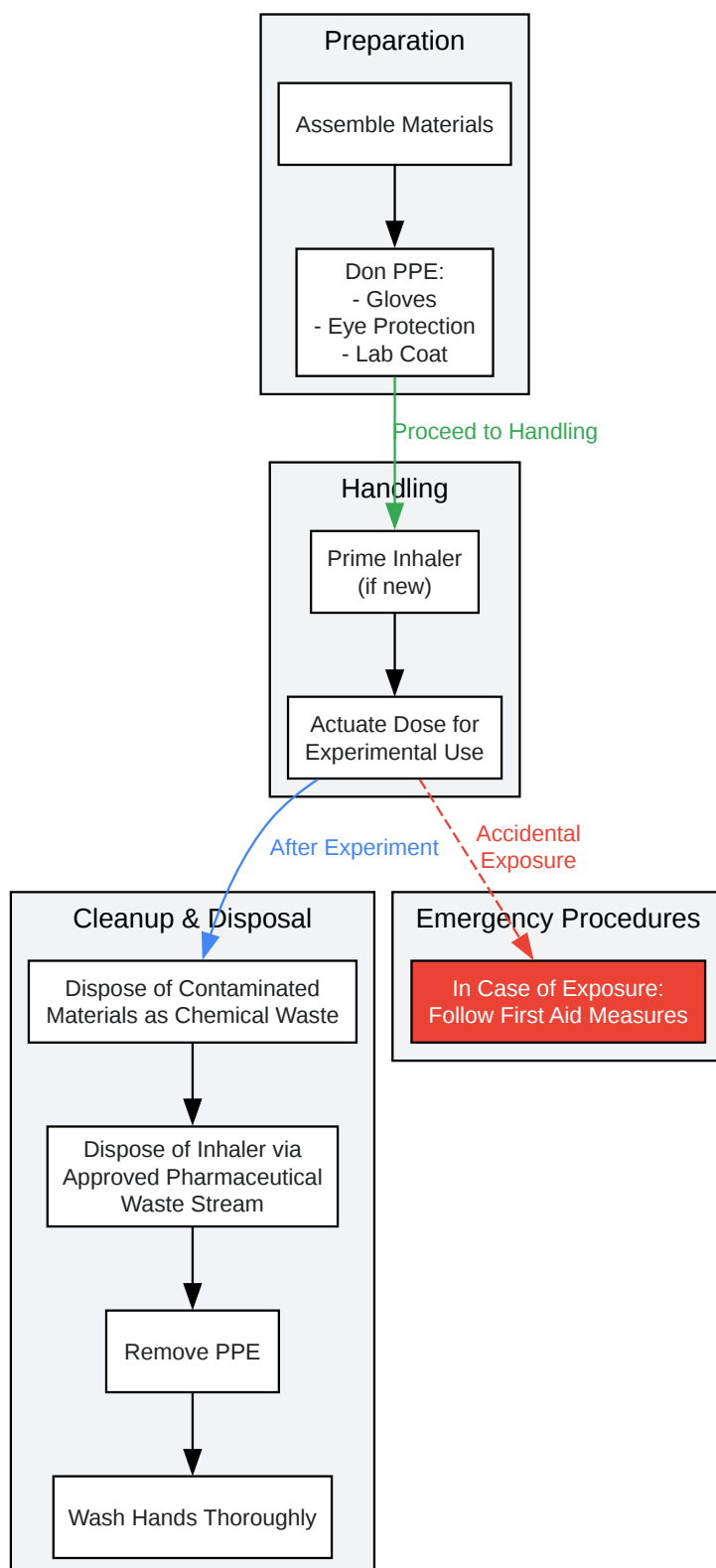
Proper disposal of **Combivent Respimat** is essential to prevent environmental contamination and potential harm.

- Partially Used or Expired Inhalers:
 - Do not dispose of in regular trash or recycle.
 - The inhaler should be disposed of through an approved waste disposal plant or a pharmaceutical take-back program.[3][12]
 - Contact your institution's environmental health and safety department for specific guidelines on pharmaceutical waste disposal.
 - Some local pharmacies or waste management facilities may accept expired or used inhalers.[13]

- Empty Inhalers:
 - Even when empty, the canister is under pressure and should not be punctured or incinerated.[12]
 - Follow the same disposal routes as for partially used or expired inhalers.
- Contaminated Materials:
 - Any materials contaminated with the **Combivent Respimat** solution, such as gloves or absorbent pads, should be disposed of as chemical waste according to your institution's protocols.

Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Combivent Respimat** in a laboratory setting, emphasizing key safety checkpoints.



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Caption: Workflow for Safe Handling of **Combivent Respimat**.

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